

Sanggenon C Solubility & Physicochemical Profile

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Compound Focus: Sanggenon C

CAS No.: 80651-76-9

Cat. No.: S542400

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Property	Details
Molecular Formula	C ₄₀ H ₃₆ O ₁₂ [1] [2] [3]
Molecular Weight	708.71 g/mol [1] [2] [3]
General Solubility	Poorly soluble in aqueous buffers across a wide pH range; highly lipophilic [4].
pH-Dependent Solubility	Slight increase in solubility at neutral pH, but remains low overall. Solubility is higher for the isolated compound compared to when it is in a crude plant extract [4].
Reported Solvents	DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone [2] [5].
Solubility in DMSO	~100 mg/mL (141.10 mM). Solution preparation may require sonication [5].

Troubleshooting Common Solubility Issues

Here are specific problems you might encounter and evidence-based steps to resolve them.

Problem 1: Low or Failed Solubility in Aqueous Buffers

- **Issue: Sanggenon C** does not dissolve, or precipitates out, when added to cell culture media or physiological buffers.
- **Explanation & Solution:** This is expected behavior. **Sanggenon C** is a large, complex molecule (MW > 700 Da) with 8 hydrogen bond donors and 12 acceptors, which classifies it as beyond the "Rule of Five" and predicts poor aqueous solubility [4]. Its logP value indicates high lipophilicity, further confirming this characteristic [4].
 - **Standard Protocol:** First, prepare a concentrated stock solution in a pure organic solvent like **DMSO**, and then dilute it into your aqueous buffer system. The final DMSO concentration should be compatible with your experimental model (typically <0.5-1% for cell cultures) [1] [5].
 - **Advanced Solution:** For *in vivo* studies, a stable working solution can be prepared by diluting the DMSO stock into an aqueous solution of **20% SBE-β-CD in saline** [5].

Problem 2: Variability in Solubility Between Batches or Formulations

- **Issue:** Solubility characteristics differ when using purified **Sanggenon C** versus a crude root bark extract containing **Sanggenon C**.
- **Explanation & Solution:** Recent research has identified "pharmacokinetic synergy" in natural extracts. Co-existing compounds in a crude extract can significantly alter the solubility of the primary active ingredient.
 - **Critical Consideration:** For consistent and reproducible results, especially in pulmonary drug delivery research, using the **isolated Sanggenon C** compound is recommended over the parent extract, as the isolated form has been shown to have more favorable and consistent solubility properties [4].

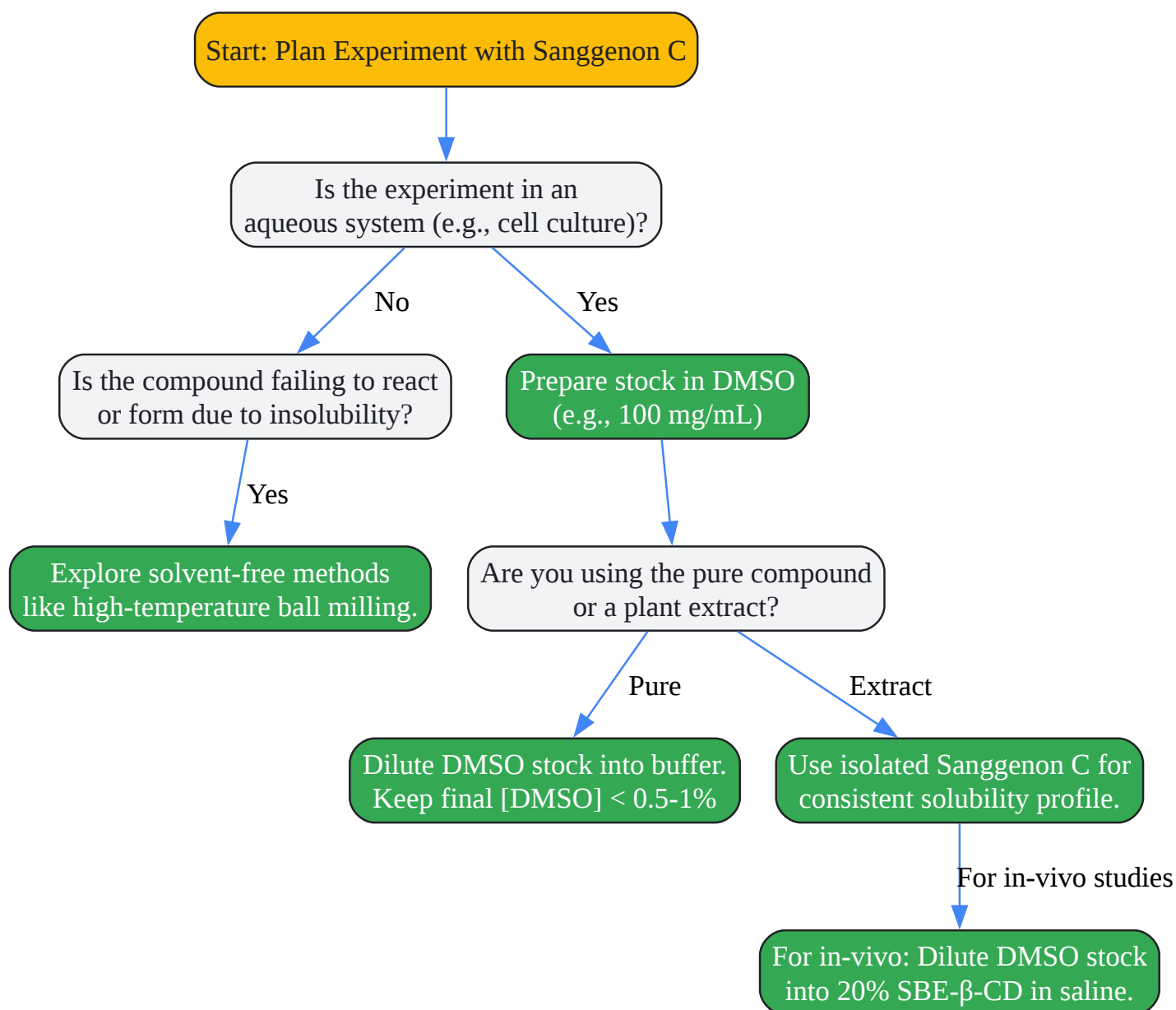
Problem 3: Overcoming Insolubility for Broader Application

- **Issue:** The poor solubility of **Sanggenon C** limits its use in synthesis or formulation development.
- **Explanation & Solution:** This is a common challenge in organic chemistry with insoluble compounds.
 - **Alternative Method:** Consider **solvent-free synthetic or processing techniques**. A prominent example is **high-temperature ball milling**, which has been successfully used to

conduct cross-coupling reactions with other insoluble aryl halides that fail in solution-based reactions [6]. This mechanical method can bypass solubility limitations entirely.

Experimental Workflow for Solubility Management

The following diagram outlines a logical workflow to manage **Sanggenon C** solubility in your experiments.



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Key Takeaways for Researchers

- **Primary Solvent is DMSO:** DMSO is the most practical and effective solvent for creating concentrated stock solutions of **Sanggenon C** [2] [5].
- **Aqueous Solubility is Inherently Low:** Its large molecular size and lipophilicity fundamentally limit its solubility in water [4]. The strategies above are designed to work around this property.
- **Purity is Key for Consistency:** Using the isolated compound, rather than a complex extract, provides more reliable and reproducible solubility data for drug development purposes [4].

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References

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